

N-Formyl-DL-ethionine: Solubility Profile in Common Laboratory Solvents

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Compound of Interest

Compound Name: N-Formyl-DL-ethionine

Cat. No.: B143653

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Introduction

N-Formyl-DL-ethionine is a derivative of the amino acid ethionine, characterized by the presence of a formyl group on the nitrogen atom. As a crucial aspect of its utility in research and drug development, understanding its solubility in various laboratory solvents is paramount for accurate experimental design, formulation, and in vitro/in vivo studies. This document provides a summary of the available solubility data for **N-Formyl-DL-ethionine** and its closely related analogue, N-Formyl-L-methionine, and offers a detailed protocol for determining its solubility.

Data Presentation: Solubility of N-Formyl-DL-ethionine and Related Compounds

Quantitative solubility data for **N-Formyl-DL-ethionine** is not readily available in published literature. A safety data sheet for the compound explicitly states "no data available" regarding its solubility. However, qualitative information from chemical suppliers suggests some degree of solubility in water.

For reference and to provide a potential estimation of solubility characteristics, quantitative data for the structurally similar compound, N-Formyl-L-methionine, is presented below. It is important to note that while structurally related, the solubility of **N-Formyl-DL-ethionine** may differ.

Compound	Solvent	Temperature (°C)	Solubility
N-Formyl-DL-ethionine	Water	Not Specified	Almost transparent
N-Formyl-L-methionine	Water	Not Specified	35 mg/mL
Ethanol	Not Specified	35 mg/mL	
DMSO	Not Specified	35 mg/mL	
DMF	Not Specified	16 mg/mL	
PBS (pH 7.2)	Not Specified	5 mg/mL	
DL-Methionine	Water	Not Specified	Sparingly soluble
Ethanol	Not Specified	Very slightly soluble	
DMSO	Not Specified	Insoluble	

Note: The data for N-Formyl-L-methionine and DL-Methionine is provided as a reference due to the lack of specific quantitative data for **N-Formyl-DL-ethionine**.

Experimental Protocol: Determination of N-Formyl-DL-ethionine Solubility

The following protocol outlines a general method for determining the solubility of **N-Formyl-DL-ethionine** in a given solvent using the shake-flask method, a common and reliable technique.

Materials:

- **N-Formyl-DL-ethionine** powder
- Selected laboratory solvents (e.g., Water, Ethanol, Methanol, DMSO, DMF)
- Analytical balance (accurate to at least 0.1 mg)
- Vials with screw caps (e.g., 2 mL or 5 mL)

- Vortex mixer
- Thermostatic shaker or water bath
- Centrifuge
- Micropipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and other standard laboratory glassware

Procedure:

- Preparation of Saturated Solutions:
 - Accurately weigh an excess amount of **N-Formyl-DL-ethionine** (e.g., 10-20 mg) and transfer it to a vial. The exact amount should be in excess of its expected solubility.
 - Add a known volume of the selected solvent (e.g., 1 mL) to the vial.
 - Securely cap the vial and vortex vigorously for 1-2 minutes to facilitate initial dissolution.
 - Place the vial in a thermostatic shaker or water bath set to a constant temperature (e.g., 25 °C) and agitate for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - After the equilibration period, visually inspect the vial to confirm the presence of undissolved solid, indicating a saturated solution.
 - Centrifuge the vial at a high speed (e.g., 10,000 rpm) for 10-15 minutes to pellet the undissolved solid.
- Sample Analysis:

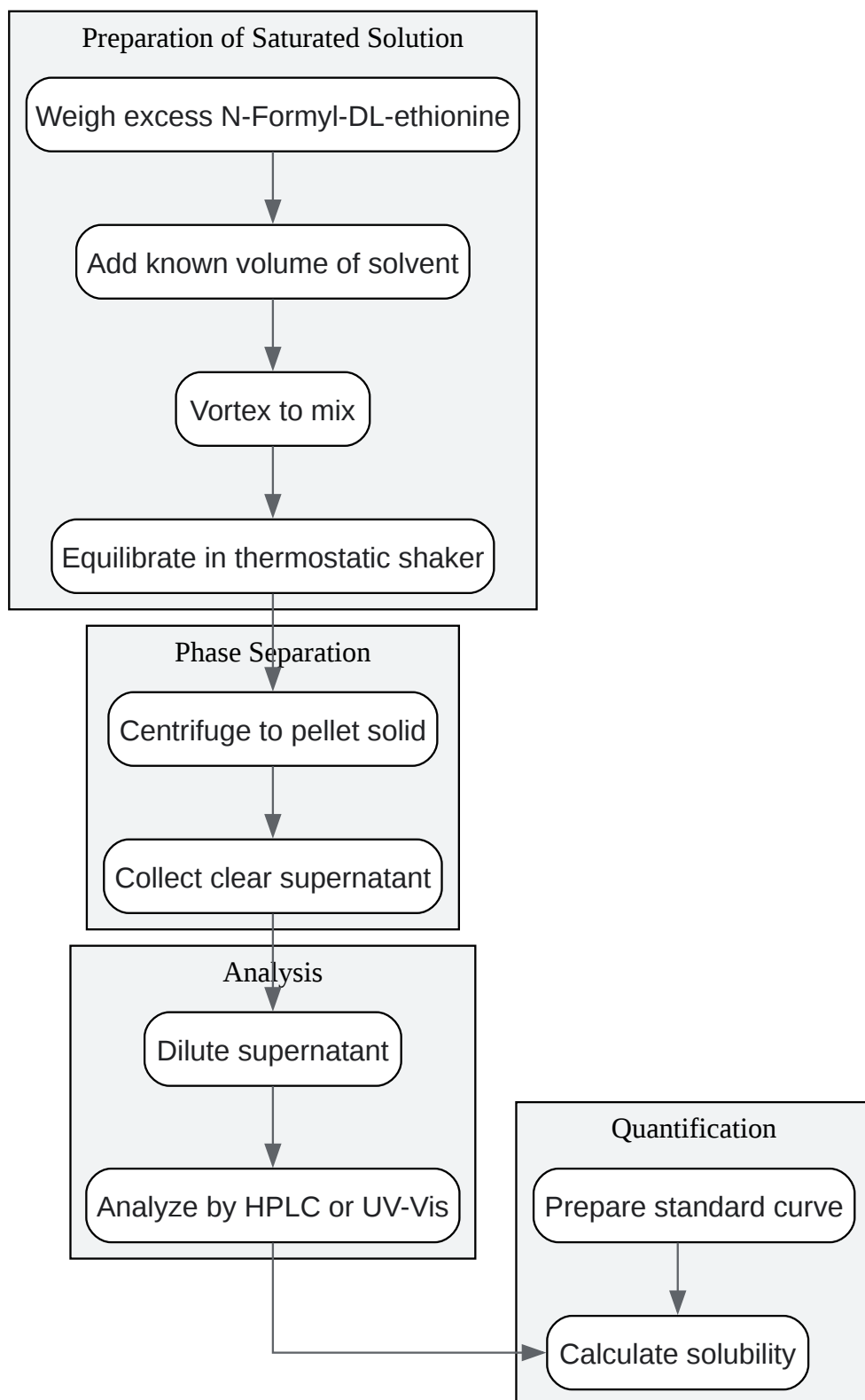
- Carefully withdraw a known volume of the clear supernatant using a micropipette. Be cautious not to disturb the solid pellet.
- Dilute the supernatant with a suitable solvent to a concentration that falls within the linear range of the analytical method (e.g., HPLC or UV-Vis spectroscopy).
- Analyze the diluted sample using a validated analytical method to determine the concentration of dissolved **N-Formyl-DL-ethionine**.
- Quantification:
 - Prepare a standard curve of **N-Formyl-DL-ethionine** with known concentrations.
 - Use the standard curve to calculate the concentration of **N-Formyl-DL-ethionine** in the diluted supernatant.
 - Calculate the solubility in the original solvent by accounting for the dilution factor. Express the solubility in units such as mg/mL or mol/L.

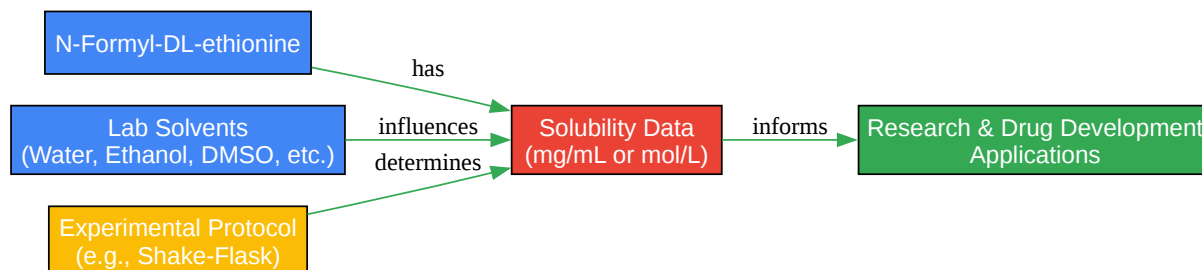
Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle all chemicals in a well-ventilated area or under a fume hood.
- Consult the Safety Data Sheet (SDS) for **N-Formyl-DL-ethionine** and the solvents used for specific handling and disposal instructions.

Visualizations

The following diagrams illustrate the logical workflow for determining the solubility of **N-Formyl-DL-ethionine**.





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